

# Theoretical Models of Bismuth-205 Nuclear Structure: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Bismuth-205*

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## Abstract

The bismuth isotope, Bi-205, with its proximity to the doubly magic lead-208 core, presents a compelling case study for nuclear structure theory. This technical guide provides a comprehensive overview of the theoretical models used to describe the nuclear structure of **Bismuth-205**, with a primary focus on the nuclear shell model. It details the theoretical predictions of energy levels and electromagnetic transition probabilities, comparing them with available experimental data. Furthermore, this guide outlines the key experimental protocols employed to probe the structure of this nucleus, offering insights into the methodologies that validate theoretical frameworks. The intricate relationships between theoretical models, experimental workflows, and the resulting nuclear properties are visualized through detailed diagrams to facilitate a deeper understanding.

## Introduction

**Bismuth-205** ( $^{205}\text{Bi}$ ), an odd-mass isotope with 83 protons and 122 neutrons, occupies a pivotal position in the nuclear landscape. Its structure is largely influenced by the single proton outside the closed  $Z=82$  shell and the three neutron holes relative to the  $N=126$  magic number. This configuration makes the nuclear shell model the most suitable theoretical framework for elucidating its properties.<sup>[1]</sup> Understanding the nuclear structure of  $^{205}\text{Bi}$  is not only crucial for advancing our fundamental knowledge of nuclear physics but also has implications for various applications, including nuclear medicine. This guide synthesizes the current theoretical

understanding of  $^{205}\text{Bi}$ , supported by experimental evidence, to serve as a valuable resource for researchers in the field.

## Theoretical Framework: The Nuclear Shell Model

The nuclear shell model is a cornerstone of nuclear structure theory, postulating that nucleons (protons and neutrons) occupy quantized energy levels, or shells, within the nucleus, analogous to electron shells in atoms.<sup>[2]</sup> For nuclei near closed shells, like  $^{205}\text{Bi}$ , the low-lying excited states can be described by the interactions of the valence nucleons outside the inert core, in this case,  $^{208}\text{Pb}$ .

## Effective Interactions

To perform shell-model calculations, an effective interaction that describes the forces between the valence nucleons must be defined. For the  $A \approx 208$  region, several realistic and empirical effective interactions have been developed. Recent systematic shell-model calculations for bismuth isotopes, including  $^{205}\text{Bi}$ , have employed interactions such as KHH7B and KHM3Y.<sup>[3]</sup> These interactions are tailored to reproduce experimental data in this mass region and are crucial for obtaining accurate theoretical predictions.

The KHH7B interaction utilizes a model space with 14 orbitals, where the cross-shell two-body matrix elements (TBMEs) are derived from the H7B G-matrix, and the neutron-proton TBMEs are based on a modified Kuo-Herling interaction. The KHM3Y interaction employs a larger model space of 24 orbitals, with cross-shell TBMEs based on the M3Y interaction and neutron-proton interactions also from a modified Kuo-Herling interaction.<sup>[3]</sup>

## Data Presentation: Theoretical Predictions vs. Experimental Data

A critical aspect of validating theoretical models is the comparison of their predictions with experimental measurements. The following tables summarize the available quantitative data for the energy levels and electromagnetic transition probabilities of **Bismuth-205**.

## Energy Levels

The table below presents a comparison of the experimental energy levels of  $^{205}\text{Bi}$  with the theoretical values obtained from shell-model calculations using the KHH7B and KHM3Y

effective interactions.[3] The experimental data were primarily obtained through in-beam gamma-ray spectroscopy of the  $^{205}\text{TI}(\alpha, 4\text{n})^{205}\text{Bi}$  reaction.[4]

Experimental Energy (MeV)	$J\pi$	Theoretical Energy (MeV) - KHH7B	Theoretical Energy (MeV) - KHM3Y
0.000	9/2 <sup>-</sup>	0.000	0.000
0.593	(5/2, 7/2, 9/2) <sup>-</sup>	0.612 (7/2 <sup>-</sup> ), 0.734 (5/2 <sup>-</sup> )	0.588 (7/2 <sup>-</sup> ), 0.701 (5/2 <sup>-</sup> )
1.014	13/2 <sup>+</sup>	1.025	1.019
2.601	(17/2 <sup>+</sup> )	2.589	2.595
4.559	(31/2 <sup>-</sup> )	4.545	4.551

Note:  $J\pi$  values in parentheses indicate tentative assignments.

## Electromagnetic Transition Probabilities

Reduced transition probabilities, B(E2) and B(M1), provide sensitive probes of the nuclear wave functions. The following table compares the experimental and theoretical B(E2) values for selected transitions in Bismuth isotopes, including predictions for  $^{205}\text{Bi}$ .

Isotope	Transition	Experimental B(E2) (W.u.)	Theoretical B(E2) (W.u.) - KHH7B
$^{205}\text{Bi}$	$13/2^+ \rightarrow 9/2^-$	-	0.15
$^{207}\text{Bi}$	$13/2^+ \rightarrow 9/2^-$	0.23(3)	0.20
$^{209}\text{Bi}$	$13/2^+ \rightarrow 9/2^-$	0.31(4)	0.28

Note: W.u. stands for Weisskopf units. Experimental data for the specific transition in  $^{205}\text{Bi}$  is not readily available in the reviewed literature.

## Experimental Protocols

The experimental investigation of the nuclear structure of  $^{205}\text{Bi}$  primarily relies on in-beam gamma-ray spectroscopy. This technique involves populating excited states in the nucleus of interest through a nuclear reaction and detecting the subsequent gamma-ray emissions.

## Population of Excited States in $^{205}\text{Bi}$

High-spin states in **Bismuth-205** have been populated using the fusion-evaporation reaction  $^{205}\text{TI}(\alpha, 4n)^{205}\text{Bi}$ .<sup>[4]</sup> A beam of alpha particles with an energy of approximately 50 MeV bombards a target of Thallium-205. The fusion of the alpha particle and the target nucleus, followed by the evaporation of four neutrons, produces the  $^{205}\text{Bi}$  nucleus in an excited state.

## In-Beam Gamma-Ray Spectroscopy

The experimental setup for in-beam gamma-ray spectroscopy typically consists of an array of high-purity germanium (HPGe) detectors surrounding the target. These detectors are chosen for their excellent energy resolution, which is crucial for distinguishing between the numerous gamma rays emitted in the reaction.

Key components and procedures:

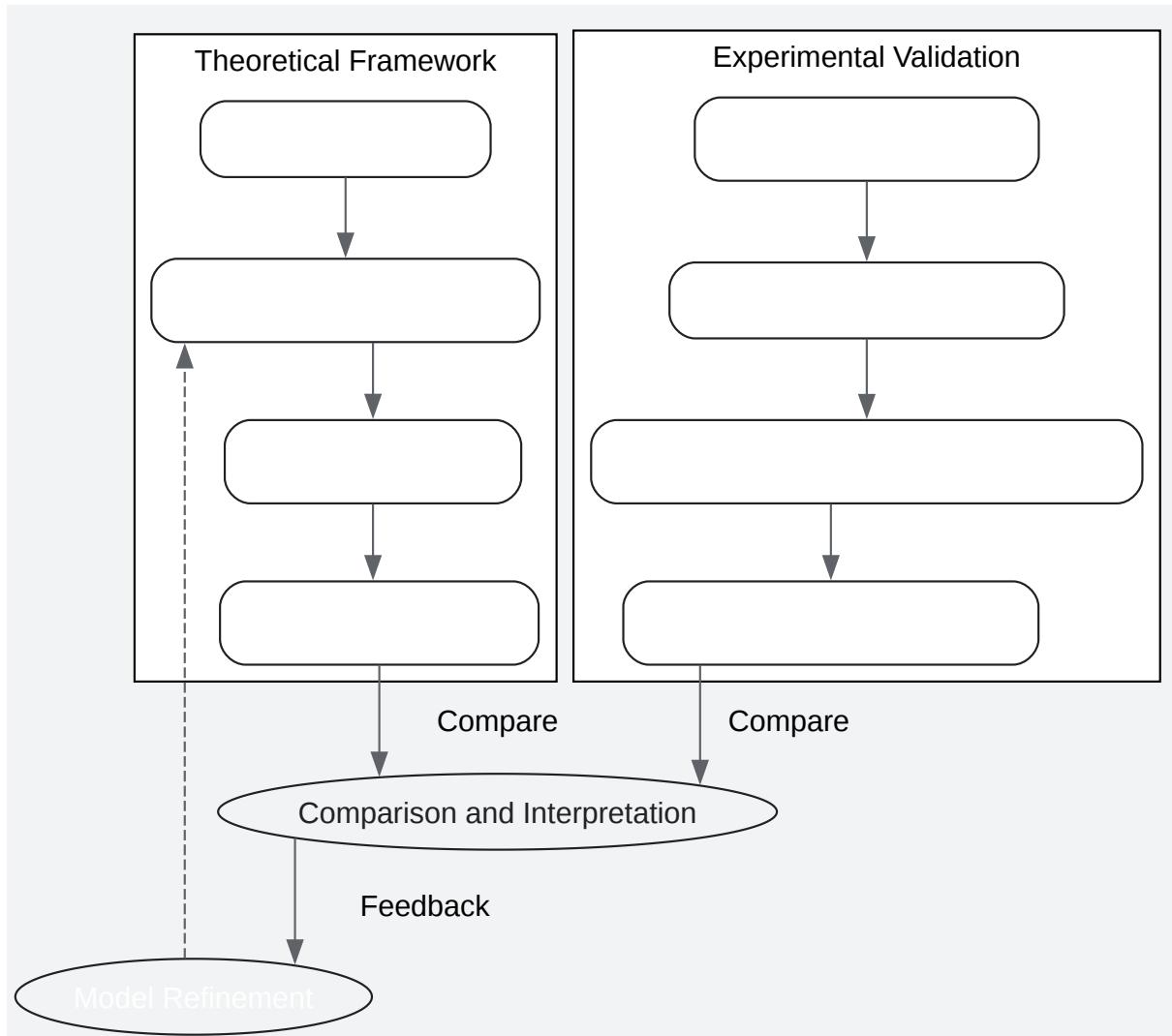
- **Detector Array:** A multi-detector array, such as the Indian National Gamma Array (INGA), allows for the detection of coincident gamma rays.<sup>[5]</sup> This is essential for establishing the decay scheme of the nucleus.
- **Angular Distribution Measurements:** The intensity of the emitted gamma rays is measured as a function of the detection angle relative to the beam direction. This angular distribution provides information about the multipolarity of the transition and the spin of the initial and final states.
- **Linear Polarization Measurements:** To determine the electric or magnetic character of the gamma-ray transitions, linear polarization measurements are performed. This is often achieved by using Clover detectors, which can act as Compton polarimeters. The asymmetry in the scattering of gamma rays within the detector segments provides a measure of their linear polarization.<sup>[5]</sup>
- **Data Analysis:** The signals from the detectors are processed and sorted to build gamma-gamma coincidence matrices. By gating on a specific gamma-ray transition in one detector,

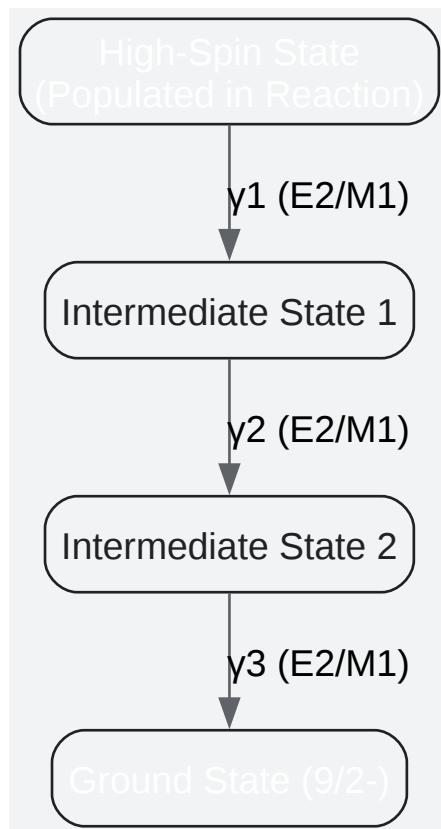
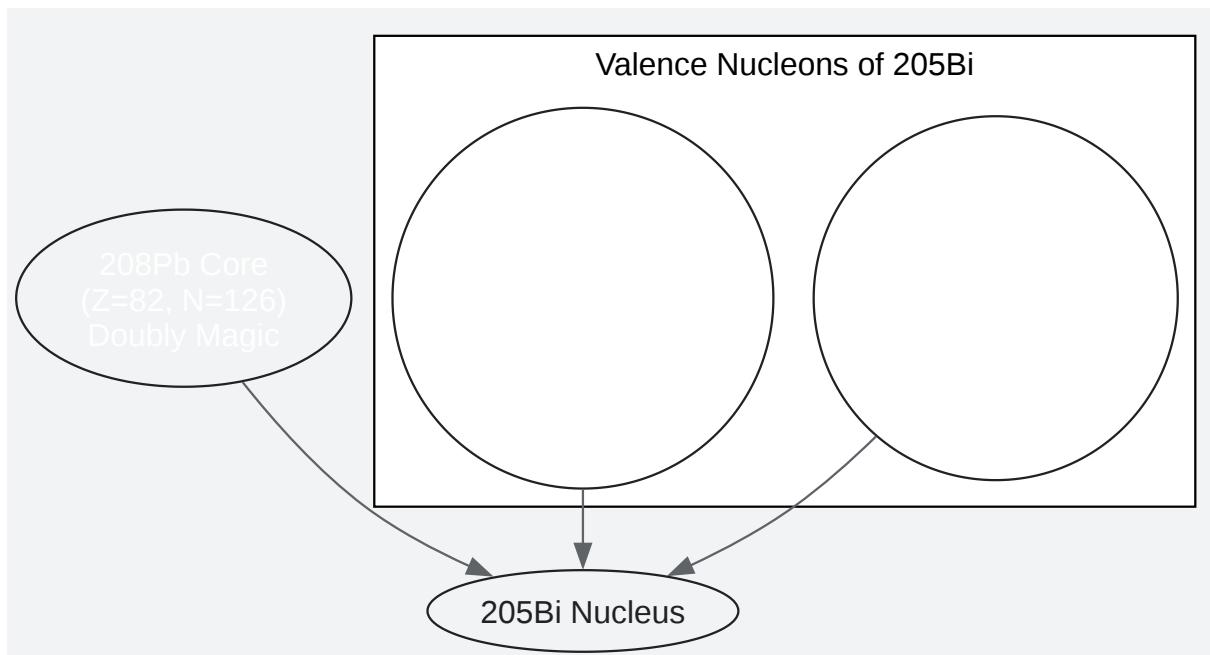
the coincident transitions can be identified in the spectra of other detectors, allowing for the construction of the nuclear level scheme.

## Mandatory Visualizations

### Theoretical and Experimental Workflow

The following diagram illustrates the workflow for studying the nuclear structure of **Bismuth-205**, from theoretical modeling to experimental validation.





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